

# Safety and Hazards of 1-(3-Iodo-4-methylphenyl)ethanone: A Technical Guide

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## Compound of Interest

Compound Name: 1-(3-Iodo-4-methylphenyl)ethanone

Cat. No.: B1626627

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Disclaimer: Direct safety and toxicological data for **1-(3-Iodo-4-methylphenyl)ethanone** (CAS No. 210579-23-4) is not readily available in public literature and safety data sheets. This guide provides a comprehensive safety and hazard assessment based on data from structurally similar compounds. The information herein should be used as a guideline for handling this compound with caution, and a thorough risk assessment should be conducted before any experimental work.

## Executive Summary

This technical guide outlines the potential safety and hazards associated with **1-(3-Iodo-4-methylphenyl)ethanone**, a substituted aromatic ketone. Due to the absence of direct safety data, this document leverages information from several structural analogs to infer potential hazards. The primary anticipated hazards include acute oral toxicity, skin and eye irritation. Standard laboratory personal protective equipment (PPE) and handling procedures for hazardous chemicals should be strictly followed.

## Comparative Analysis of Structural Analogs

To assess the potential hazards of **1-(3-Iodo-4-methylphenyl)ethanone**, a comparative analysis of the following structurally related compounds was performed:

- 1-(3-Iodo-2-methylphenyl)ethanone: An isomer of the target compound.

- 1-(3-Iodophenyl)ethanone: Lacks the methyl group.
- 1-(4-Iodophenyl)ethanone: Isomer with iodine at the 4-position.
- 3'-Methylacetophenone: The non-iodinated parent compound.
- 4'-Methylacetophenone: Isomer of the non-iodinated parent compound.
- 1-(3-Bromo-4-methylphenyl)ethanone: The bromo-analog of the target compound.

## Table 1: GHS Hazard Classification of Structural Analogs

Compound	GHS Pictogram(s)	Signal Word	Hazard Statements
1-(3-Iodo-2-methylphenyl)ethanone	GHS07 (Exclamation mark)	Warning	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation[1]
1-(3-Iodophenyl)ethanone	GHS05 (Corrosion), GHS07 (Exclamation mark)	Danger	H302: Harmful if swallowed H318: Causes serious eye damage[2]
1-(4-Iodophenyl)ethanone	GHS07 (Exclamation mark)	Warning	Causes skin irritation Causes serious eye irritation[3]
3'-Methylacetophenone	GHS07 (Exclamation mark)	Warning	H227: Combustible liquid Harmful if swallowed[4]
4'-Methylacetophenone	GHS07 (Exclamation mark)	Warning	H227: Combustible liquid H302: Harmful if swallowed H315: Causes skin irritation H402: Harmful to aquatic life[5]
1-(3-Bromo-4-methylphenyl)ethanone	GHS07 (Exclamation mark)	Warning	H315: Causes skin irritation H319: Causes serious eye irritation[6]

**Table 2: Physical Properties of Structural Analogs**

Compound	Molecular Formula	Molecular Weight (g/mol )	Physical State
1-(3-Iodo-2-methylphenyl)ethanone	C <sub>9</sub> H <sub>9</sub> IO	260.07[1]	Not specified
1-(3-Iodophenyl)ethanone	C <sub>8</sub> H <sub>7</sub> IO	246.04[2]	Not specified
1-(4-Iodophenyl)ethanone	C <sub>8</sub> H <sub>7</sub> IO	246.04	Solid[3]
3'-Methylacetophenone	C <sub>9</sub> H <sub>10</sub> O	134.18[4]	Liquid[7]
4'-Methylacetophenone	C <sub>9</sub> H <sub>10</sub> O	134.18[5][8][9]	Liquid[10]
1-(3-Bromo-4-methylphenyl)ethanone	C <sub>9</sub> H <sub>9</sub> BrO	213.07[6]	Not specified

## Inferred Hazards of 1-(3-Iodo-4-methylphenyl)ethanone

Based on the data from its structural analogs, **1-(3-Iodo-4-methylphenyl)ethanone** is predicted to exhibit the following hazards:

- Acute Oral Toxicity: The presence of the iodo-group in similar structures suggests that this compound is likely harmful if swallowed (H302).
- Skin Irritation: The majority of the analyzed analogs are classified as skin irritants (H315).
- Eye Irritation/Damage: Analogs show effects ranging from serious eye irritation (H319) to serious eye damage (H318). It is prudent to assume a high potential for eye irritation.
- Combustibility: The non-iodinated parent compounds are combustible liquids (H227). While the iodine atom will increase the molecular weight and may raise the flashpoint, the potential

for combustibility under heating should not be dismissed.

## Experimental Protocols

Specific experimental protocols for handling **1-(3-Iodo-4-methylphenyl)ethanone** are not available. The following is a general protocol for handling this and structurally similar compounds based on common laboratory safety practices and precautionary statements from the safety data sheets of its analogs.

## Risk Assessment and Personal Protective Equipment (PPE)

- Engineering Controls: Handle this compound in a well-ventilated area, preferably within a chemical fume hood.
- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear a lab coat and chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: If working outside a fume hood or with aerosols, use a NIOSH-approved respirator.

## Handling and Storage

- Handling: Avoid contact with skin and eyes.[3] Do not breathe dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling.[3] Keep away from heat, sparks, and open flames.[10]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]

## First Aid Measures

- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]

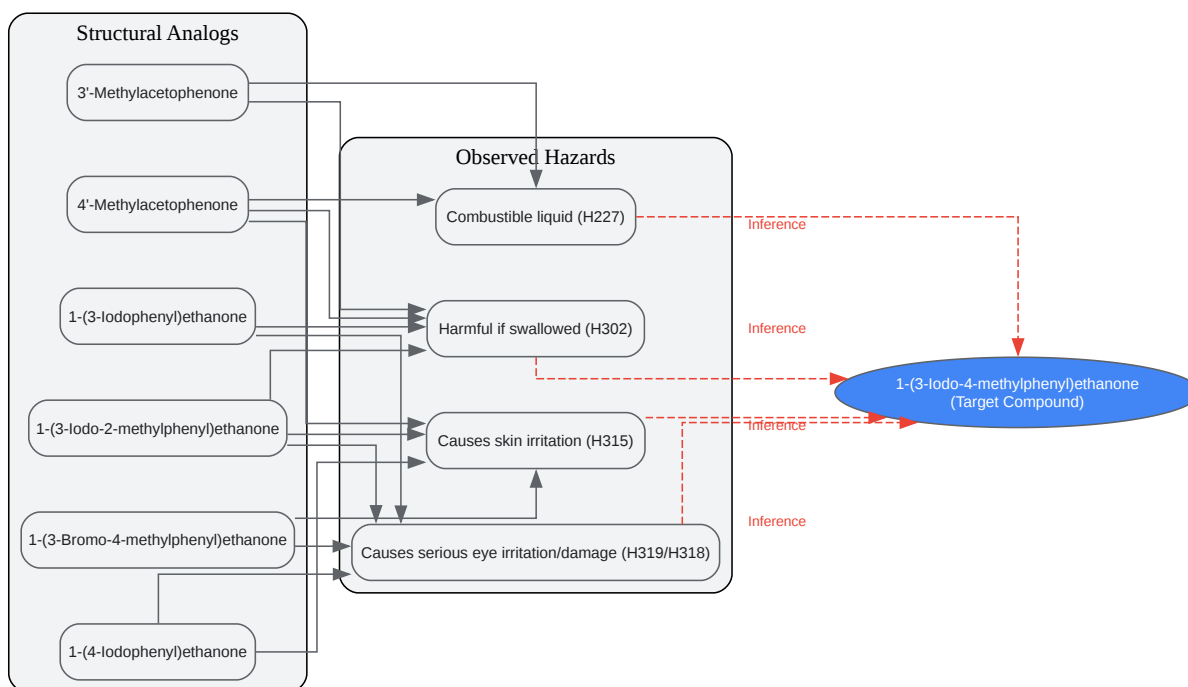
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

## Spill and Disposal

- Spill: Absorb spillage with inert material and dispose of in a suitable container. Ensure adequate ventilation.
- Disposal: Dispose of contents/container to an approved waste disposal plant.[3]

## Visualizations

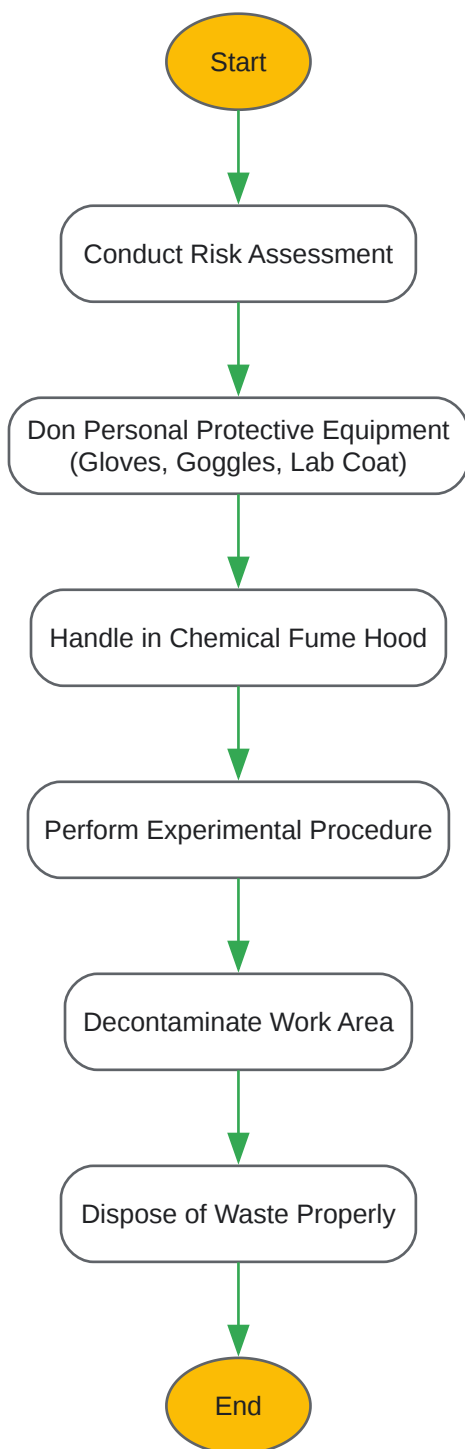
### Hazard Inference Logic



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Caption: Inferred hazards for the target compound based on analogs.

## General Handling Workflow



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Caption: General workflow for handling hazardous chemicals.

## Conclusion



While direct toxicological data for **1-(3-Iodo-4-methylphenyl)ethanone** is lacking, a comparative analysis of its structural analogs provides a strong basis for inferring its hazard profile. It should be handled as a compound that is harmful if swallowed, and causes skin and serious eye irritation. Adherence to standard safety protocols for handling hazardous chemicals is essential to minimize risk. Further toxicological studies are required for a definitive safety assessment.

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